

An In-depth Technical Guide to 2-Mercaptobenzimidazole: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Mercaptobenzimidazole

Cat. No.: B194830

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **2-Mercaptobenzimidazole** (2-MBI). The information is curated for professionals in research and development who require detailed chemical data, including experimental protocols and visual representations of its molecular behavior.

Chemical and Physical Properties

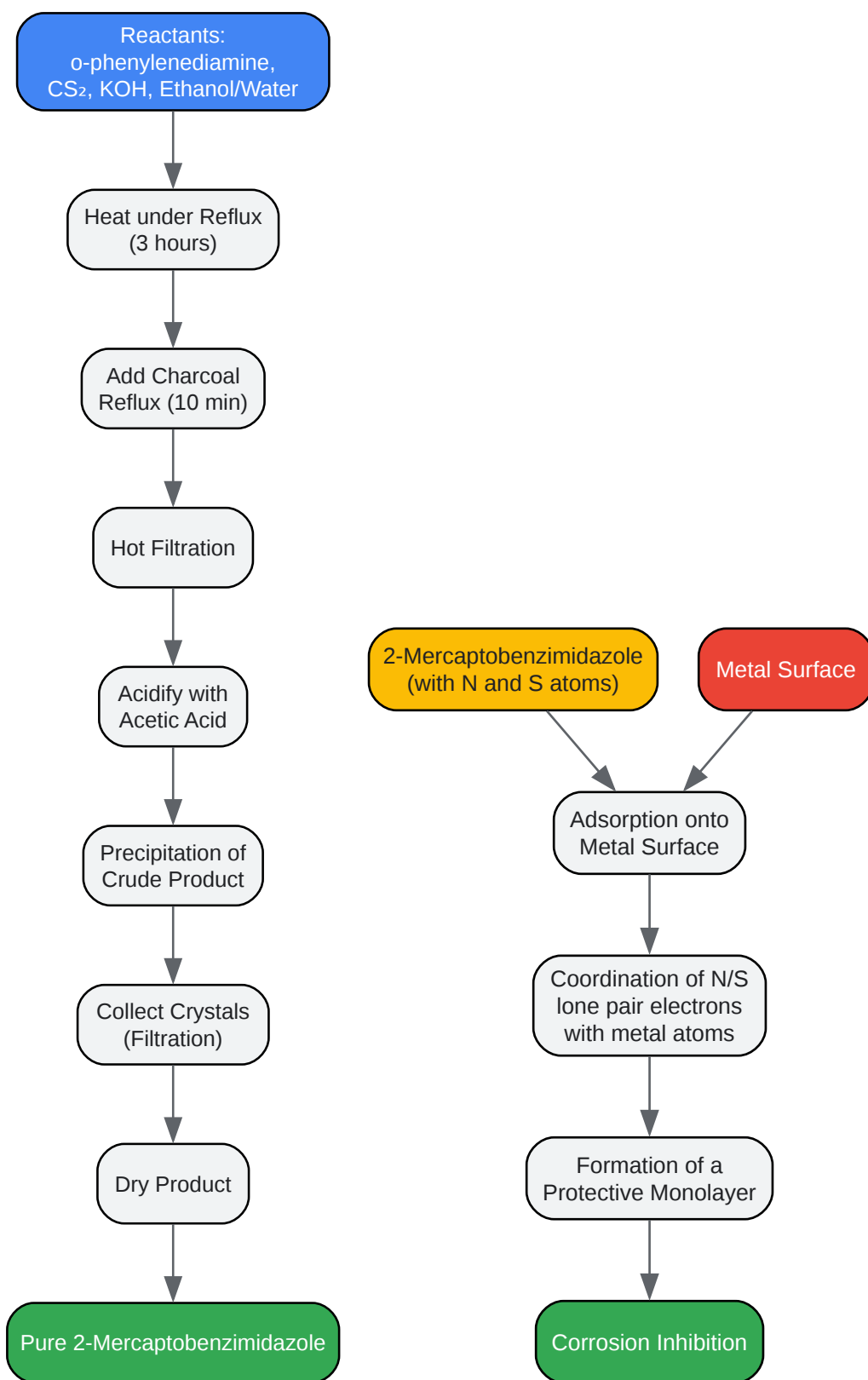
2-Mercaptobenzimidazole presents as a white to yellow crystalline or cream-colored powder with a slight odor.^[1]^[2] It is an organosulfur and amine compound.^[2] Key quantitative data are summarized in Table 1 for ease of reference.

Property	Value	Source
IUPAC Name	1,3-dihydrobenzimidazole-2-thione	[1]
CAS Number	583-39-1	[1]
Molecular Formula	C ₇ H ₆ N ₂ S	[1][2][3]
Molecular Weight	150.20 g/mol	[1]
Melting Point	300-304 °C (577-579 °F)	[1][2][4][5]
Boiling Point	270.6 ± 23.0 °C (Predicted)	[2]
Density	1.42 g/cm ³	[1][5]
Solubility	Insoluble in water (less than 1 mg/mL at 23.5 °C)	[1][2][5]
Vapor Pressure	30.2 mmHg at 142 °F	[1][5]
pKa	Data available in IUPAC Digitized pKa Dataset	[1]

Chemical Structure and Tautomerism

2-Mercaptobenzimidazole consists of a bicyclic structure where a benzene ring is fused to an imidazole ring.[6] A key structural feature is the presence of a mercapto (thiol, -SH) group at the 2-position of the imidazole ring.[3][7][8]

This compound is known to exist in two tautomeric forms: the thiol and the thione forms.[3][8] The thione form is considered the predominant tautomer in the solid state.[9][10] This tautomerism is a critical aspect of its reactivity and chemical behavior.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Mercaptobenzimidazole | C7H6N2S | CID 707035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Mercaptobenzimidazole CAS#: 583-39-1 [m.chemicalbook.com]
- 3. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 4. 2-Mercaptobenzimidazole | 583-39-1 [chemicalbook.com]
- 5. 2-MERCAPTOBENZIMIDAZOLE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. researchgate.net [researchgate.net]
- 7. nbinnno.com [nbinnno.com]
- 8. ijmrrhs.com [ijmrrhs.com]
- 9. journals.iucr.org [journals.iucr.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Mercaptobenzimidazole: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194830#2-mercaptobenzimidazole-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com